

Application Note: Spectroscopic Characterization of Propoxyphenyl Thioildenafil

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Compound of Interest

Compound Name: Propoxyphenyl thioildenafil

CAS No.: 856190-49-3

Cat. No.: B569536

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Executive Summary & Chemical Profile

Propoxyphenyl thioildenafil is a structural analogue of sildenafil (Viagra™) and aildenafil.[1] It is characterized by two primary structural modifications relative to the parent sildenafil molecule:[2]

- Ether Modification: Substitution of the ethoxy group on the phenyl ring with a propoxy group. [1][2][3]
- Thio-Substitution: Replacement of the carbonyl oxygen () on the pyrazolopyrimidine core with a sulfur atom (), creating a thioketone functionality.[4][1]

These modifications alter the physicochemical properties and spectral footprint of the molecule, requiring specific analytical protocols for positive identification.

Chemical Identity[1][2][4][7][8][9][10]

- Common Name: **Propoxyphenyl Thioildenafil**[4][1][5][6][7]
- Chemical Family: Pyrazolopyrimidine (PDE-5 Inhibitor Analogue)[4][1][5]
- Molecular Formula:

(Typical for the dimethylpiperazine variant) or

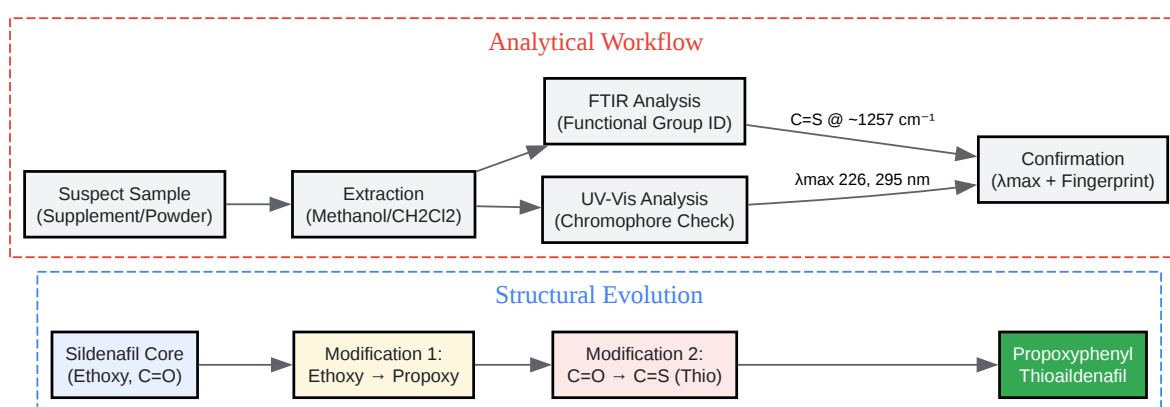
(if methylpiperazine).[4][1][5] Note: Literature often classifies "ildenafil" derivatives with the dimethylpiperazine moiety, but "**propoxyphenyl thioildenafil**" is frequently cited with spectral data matching the propoxy-thiosildenafil structure (

).[4][1][5] The protocols below apply to the core chromophore detection.

- Key Functional Groups: Sulfonamide, Thioketone, Propyl ether, Pyrazole.

Structural Logic & Analysis Workflow

The following diagram illustrates the structural derivation and the analytical workflow required to distinguish this compound from standard sildenafil.



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Figure 1: Structural derivation of **Propoxyphenyl Thioildenafil** and the corresponding analytical workflow for identification.

Protocol A: UV-Vis Absorption Spectroscopy

Objective: To determine the ultraviolet absorption maxima (

) characteristic of the modified pyrazolopyrimidine chromophore.

Principle

The substitution of the carbonyl group (

) with a thiocarbonyl group (

) significantly alters the electronic transition energy of the heterocyclic core.^[1] While sildenafil typically exhibits a

around 290–292 nm, thio-analogues often show a bathochromic shift or distinct spectral shape due to the larger atomic radius and different electronegativity of sulfur.^[1]

Materials & Reagents^{[2][4][5][12][13]}

- Solvent: HPLC-grade Methanol (MeOH) or Acetonitrile (ACN).^{[4][1][5]} Methanol is preferred for standard comparison.^{[4][1]}
- Equipment: Double-beam UV-Vis Spectrophotometer (e.g., Agilent Cary 60 or Shimadzu UV-1900).
- Cuvettes: Quartz cuvettes (1 cm path length).

Experimental Procedure

- Stock Preparation: Weigh 1.0 mg of the isolated analyte or reference standard. Dissolve in 10 mL of Methanol to create a 100 µg/mL stock solution.
- Dilution: Dilute 100 µL of the stock solution into 900 µL of Methanol (Final concentration: 10 µg/mL). Adjust concentration if absorbance is outside the linear range (0.2 – 1.0 AU).^{[4][1]}

- Blanking: Place pure Methanol in the reference cuvette and perform a baseline correction (200–400 nm).
- Measurement: Scan the sample from 200 nm to 400 nm. Scan speed: Medium (approx. 200 nm/min).^[1]

Data Analysis & Criteria

The UV spectrum of **Propoxyphenyl Thioildenafil** exhibits two characteristic absorption bands.

Parameter	Value	Interpretation
Primary	226 nm	High-energy transition of the aromatic system. ^{[4][1][5]}
Secondary	295 nm	Characteristic band for the thio-modified pyrazolopyrimidine core. ^{[4][1][5]}
Comparison	vs. Sildenafil	Sildenafil is typically ~292 nm. ^{[4][1]} The shift to 295 nm is subtle but consistent for thio-analogues. ^{[4][1][5]}

Note: The spectral pattern is nearly identical to Thiosildenafil, as the propoxy-for-ethoxy substitution on the phenyl ring has a negligible effect on the UV chromophore compared to the thiocarbonyl modification.^{[4][1]}

Protocol B: Fourier Transform Infrared (FTIR) Spectroscopy

Objective: To identify specific functional groups, particularly the diagnostic thioketone (

) stretch which distinguishes this compound from its oxygenated counterparts.[1]

Principle

IR spectroscopy provides a "fingerprint" of the molecule.[8] The most critical differentiation is the absence of the strong carbonyl stretching vibration (

) found in sildenafil (~1700 cm

) and the appearance of a thiocarbonyl band (

) in the fingerprint region.[1][5]

Materials & Reagents[2][4][12][13]

- Sample Phase: Solid powder (isolated crystal or precipitate).[4][1]
- Matrix: Potassium Bromide (KBr) for pellet method OR Diamond ATR (Attenuated Total Reflectance) crystal.[4][1]
- Equipment: FTIR Spectrometer (e.g., Bruker Tensor or Thermo Nicolet iS50).

Experimental Procedure (ATR Method)

- Cleaning: Clean the ATR crystal with isopropanol and ensure the background energy is within specification.[1]
- Background: Collect a background spectrum (air) with 32 scans at 4 cm resolution.
- Loading: Place approximately 1–2 mg of the sample powder onto the center of the crystal.
- Compression: Apply pressure using the anvil until the force gauge indicates optimal contact. [1]
- Acquisition: Collect the sample spectrum (4000–400 cm, 32 scans).[4][1]
- Processing: Apply baseline correction and ATR correction if necessary.

Data Analysis & Criteria

The following table summarizes the critical IR absorption bands for **Propoxyphenyl Thioildenafil**.

Wavenumber (cm)	Vibration Mode	Diagnostic Significance
3312 – 3265	N-H Stretch	Secondary amine stretch on the pyrazole ring.[4][1][5]
3092	Ar-H Stretch	Aromatic C-H stretching.[4][1][5]
2960 – 2870	C-H Stretch	Aliphatic chains (Propyl, Propoxy, Methyl groups).[1]
1572, 1497	C=C / C=N	Aromatic ring skeletal vibrations.
1257	C=S Stretch	CRITICAL: Thioketone band. [4][1] Differentiates from Sildenafil (which has C=O at ~1690-1700 cm).[4][1][5]
1170, 1350	S=O Stretch	Sulfonamide group (Asymmetric and Symmetric). [4][1]

Interpretation Guide:

- The "Thio" Confirmation: Look immediately at the 1650–1750 cm region.[4][1][5] If the strong Carbonyl () peak is absent and a distinct peak appears around 1245–1260 cm , the sample is a thio-analogue.[4][1][5]

- The "Propoxy" Confirmation: While IR is less specific for distinguishing Ethoxy vs. Propoxy, subtle changes in the C-H fingerprint region (1380–1480 cm

) may be observed, but NMR is required for definitive alkyl chain confirmation.[4][1]

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 - Significance: corroborates spectral behavior of thio-sildenafil derivatives.[4][1][10][5][11][13]
 - [4][1][5]

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